

Igmesine solubility in DMSO and other solvents

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Compound of Interest

Compound Name: *Igmesine*

Cat. No.: *B115768*

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Igmesine Technical Support Center

Welcome to the technical support center for **Igmesine**. This resource is designed to assist researchers, scientists, and drug development professionals with common questions and troubleshooting related to the solubility and handling of **Igmesine** in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Igmesine** hydrochloride?

A1: The recommended solvent for dissolving **Igmesine** hydrochloride for most in vitro applications is Dimethyl sulfoxide (DMSO).

Q2: What is the maximum solubility of **Igmesine** hydrochloride in DMSO?

A2: The maximum solubility of **Igmesine** hydrochloride in DMSO is approximately 17.8 mg/mL, which corresponds to a concentration of 50 mM.[1][2] Some suppliers recommend the use of ultrasonication and warming to achieve this concentration.[2]

Q3: Can I dissolve **Igmesine** hydrochloride in aqueous solutions like water or PBS?

A3: While the hydrochloride salt form of **Igmesine** is intended to improve aqueous solubility, direct dissolution in aqueous buffers may be limited, especially at higher concentrations.[3] For most biological experiments, it is standard practice to first prepare a concentrated stock solution in an organic solvent like DMSO and then perform serial dilutions into the aqueous experimental medium.

Q4: How should I prepare a stock solution of **Igmesine** hydrochloride?

A4: To prepare a stock solution, weigh the desired amount of **Igmesine** hydrochloride powder and add the calculated volume of DMSO to achieve the target concentration. For example, to prepare a 10 mM stock solution, you would dissolve 3.56 mg of **Igmesine** hydrochloride (assuming a molecular weight of 355.94 g/mol) in 1 mL of DMSO.[1][4][5] It is recommended to vortex the solution and, if necessary, use an ultrasonic bath and gentle warming to ensure complete dissolution.[2]

Q5: How should I store stock solutions of **Igmesine** hydrochloride?

A5: Stock solutions of **Igmesine** hydrochloride in DMSO should be stored at -20°C or -80°C for long-term stability.[1][2][4][5] It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.[2] For short-term storage (up to one month), -20°C is generally sufficient.[2]

Troubleshooting Guide

Issue 1: **Igmesine** hydrochloride is not fully dissolving in DMSO.

- Solution 1: Increase Sonication and/or Warming. Some batches of the compound may require mechanical assistance to fully dissolve. Use an ultrasonic water bath for 10-15 minutes. Gentle warming (e.g., in a 37°C water bath) can also be applied, but be cautious not to overheat the solution, which could degrade the compound.[2]
- Solution 2: Use Fresh, Anhydrous DMSO. DMSO is hygroscopic and can absorb water from the atmosphere, which can reduce its solvating power for certain compounds. Ensure you are using a fresh, unopened bottle of anhydrous or molecular biology grade DMSO.
- Solution 3: Re-evaluate the Target Concentration. While the maximum solubility is reported as ~50 mM, it is often prudent to work with slightly lower stock concentrations (e.g., 10-20 mM) to ensure complete dissolution and avoid precipitation.

Issue 2: The **Igmesine** solution appears cloudy or has precipitated after dilution in aqueous media.

- **Solution 1: Reduce the Final Concentration of DMSO.** The final concentration of DMSO in your experimental medium should typically be kept below 0.5% (and ideally below 0.1%) to avoid solvent-induced artifacts. If your dilution scheme results in a higher DMSO concentration, the compound may precipitate out of the aqueous solution.
- **Solution 2: Perform Serial Dilutions.** Instead of a single large dilution, perform a series of smaller, stepwise dilutions. This can help to keep the compound in solution as the solvent environment gradually changes from organic to aqueous.
- **Solution 3: Vortex During Dilution.** Ensure that the aqueous medium is being vigorously mixed (e.g., by vortexing) as the DMSO stock solution is added. This rapid dispersion can prevent localized high concentrations of the compound that are prone to precipitation.

Data Presentation

Table 1: Solubility of **Igmesine** Hydrochloride

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Source(s)
DMSO	~17.8	~50	[1][2]

Note: The molecular weight of **Igmesine** hydrochloride is 355.94 g/mol .[1][4][5]

Experimental Protocols & Visualizations

Protocol: Preparation of a 10 mM Igmesine Hydrochloride Stock Solution in DMSO

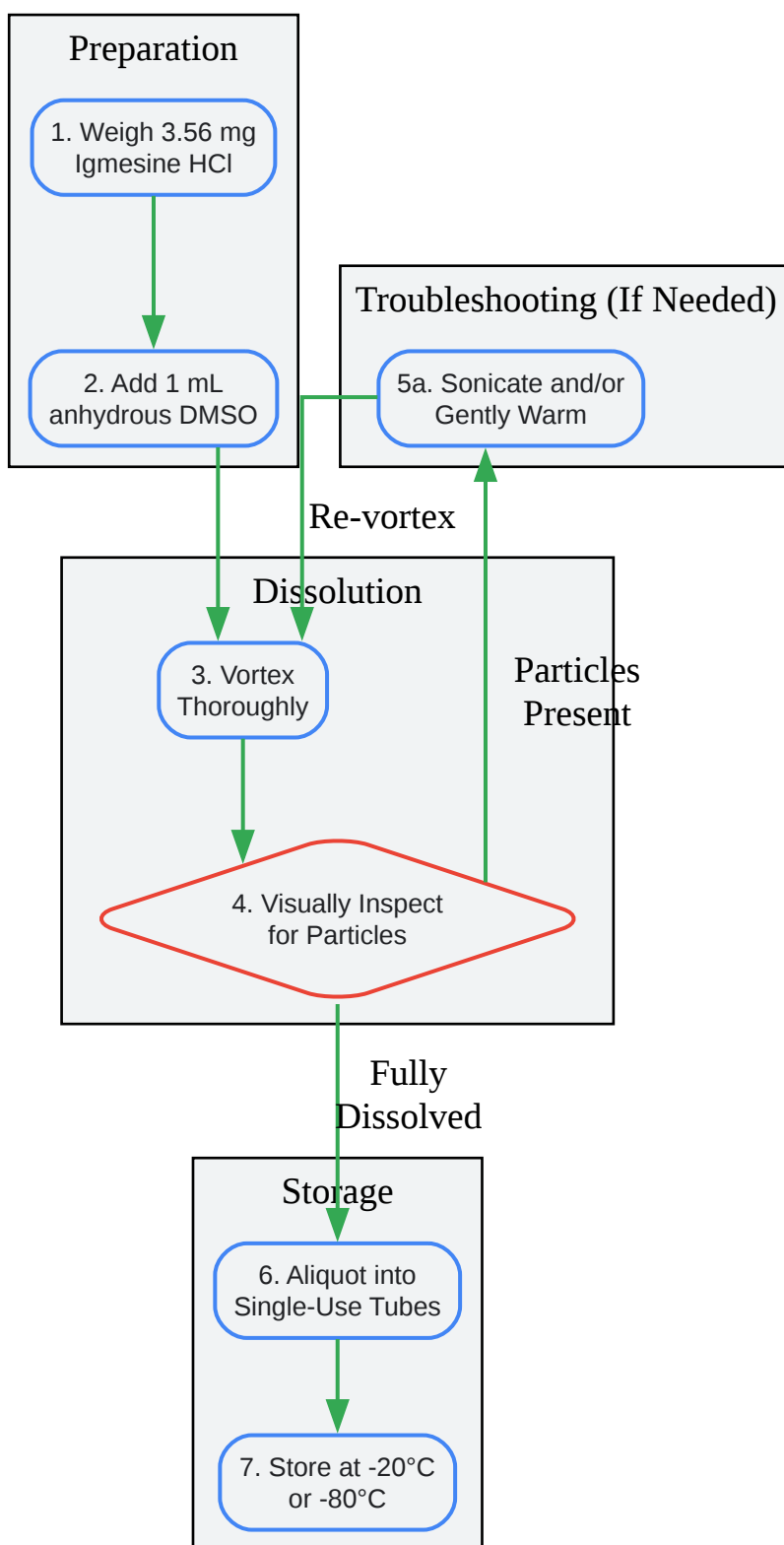
Materials:

- **Igmesine** hydrochloride powder (MW: 355.94 g/mol)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Calibrated analytical balance

- Microcentrifuge tubes or vials
- Pipettes
- Vortex mixer
- Ultrasonic water bath (optional, but recommended)

Methodology:

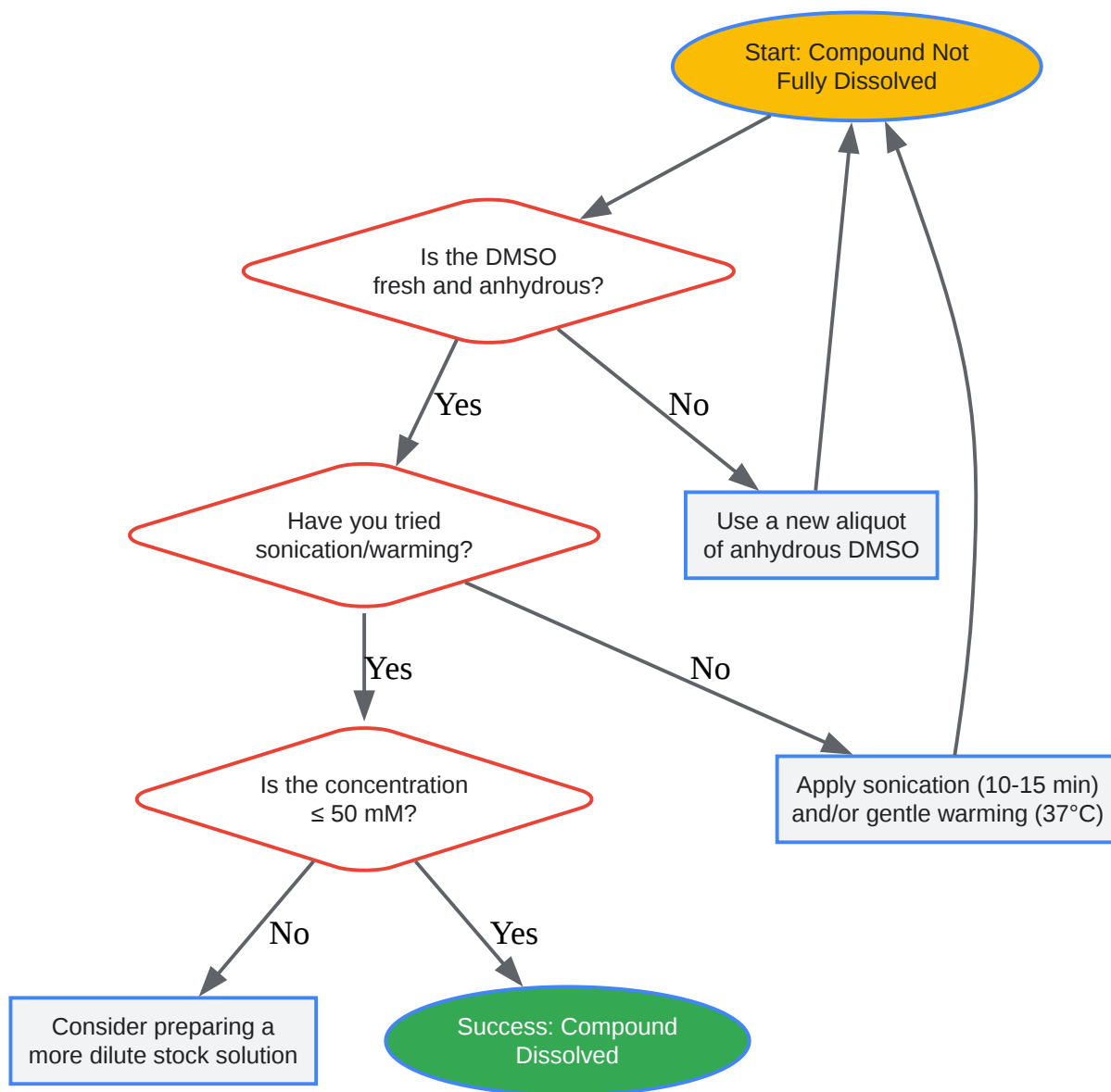
- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **Igmesine** hydrochloride needed:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 355.94 \text{ g/mol} \times 1000 \text{ mg/g} = 3.56 \text{ mg}$
- Weigh the compound: Carefully weigh out 3.56 mg of **Igmesine** hydrochloride powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Add solvent: Add 1 mL of anhydrous DMSO to the tube containing the powder.
- Dissolve the compound: Tightly cap the tube and vortex thoroughly for 1-2 minutes.
- Apply sonication/warming (if necessary): If the compound is not fully dissolved, place the tube in an ultrasonic water bath for 10-15 minutes. Gentle warming in a 37°C water bath can also be applied. Visually inspect the solution to ensure there are no visible particles.
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C.



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Workflow for preparing a 10 mM **Igmesine** HCl stock solution.

Logical Diagram: Troubleshooting Solubility Issues



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Decision tree for troubleshooting **Igmesine** solubility in DMSO.

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